

# 1,8-Dimethoxyanthraquinone molecular weight and formula

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## Compound of Interest

Compound Name: 1,8-Dimethoxyanthraquinone

Cat. No.: B191110

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## In-Depth Technical Guide: 1,8-Dimethoxyanthraquinone

This guide provides core technical data for researchers, scientists, and drug development professionals working with **1,8-Dimethoxyanthraquinone**.

## Core Molecular Data

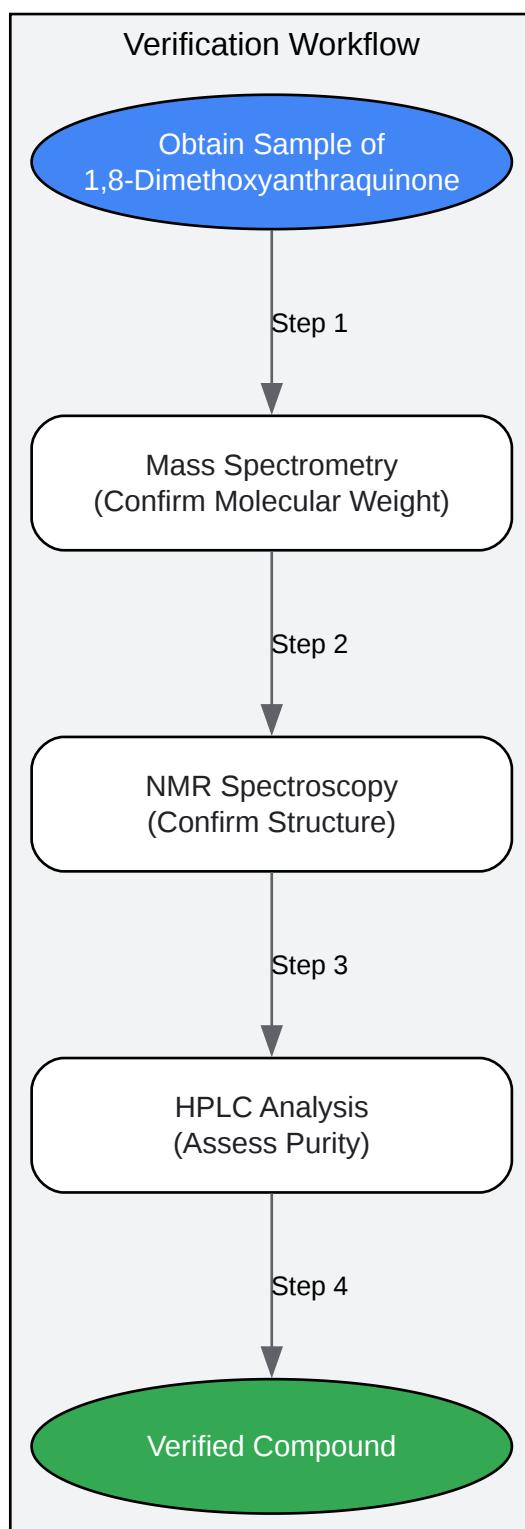
The fundamental molecular properties of **1,8-Dimethoxyanthraquinone** are summarized below. This data is essential for experimental design, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C <sub>16</sub> H <sub>12</sub> O <sub>4</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	268.27 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	1,8-dimethoxyanthracene-9,10-dione <a href="#">[2]</a> <a href="#">[5]</a>
CAS Number	6407-55-2 <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols

Detailed experimental protocols for the characterization and application of **1,8-Dimethoxyanthraquinone** are crucial for reproducibility. While specific experimental procedures are highly dependent on the research context, a generalized workflow for compound verification is outlined below.

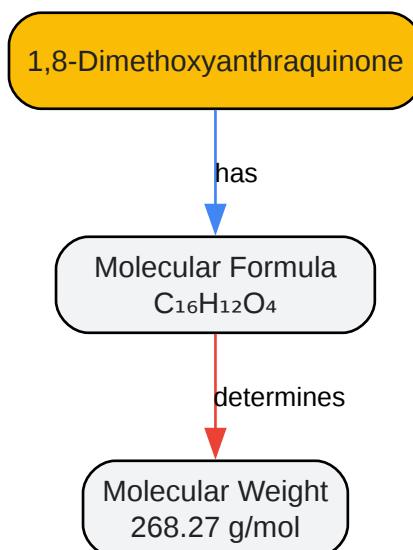
#### Workflow for Compound Identity and Purity Verification

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Caption: A standard experimental workflow for verifying the identity and purity of a chemical compound.

### Logical Relationship of Compound Properties

The chemical formula of a compound dictates its molecular weight and structure. This fundamental relationship is visualized below.



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Caption: The relationship between a chemical compound, its molecular formula, and its molecular weight.

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## References

- 1. [chemsynthesis.com](http://chemsynthesis.com) [chemsynthesis.com]
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